

Application Notes and Protocols for Hexyl Laurate as an Industrial Lubricant

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Compound of Interest

Compound Name: Hexyl laurate

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These application notes provide a comprehensive overview of the use of **hexyl laurate** and its isomer, 2-ethyl**hexyl laurate**, as lubricants in various industrial processes. This document details their physical and chemical properties, summarizes their performance characteristics, and provides exemplary experimental protocols for their evaluation.

Introduction

Hexyl laurate (CAS 34316-64-8) and its branched-chain isomer, 2-ethyl**hexyl laurate**, are fatty acid esters that serve as effective lubricants in a variety of industrial applications.^{[1][2]} Synthesized from hexyl alcohol (or 2-ethylhexanol) and lauric acid, these esters are recognized for their excellent lubricity, low volatility, and favorable environmental profile, being readily biodegradable.^{[1][3]} Their primary functions in industrial settings include acting as a base fluid or a performance-enhancing additive in lubricants and greases, particularly in metalworking fluids where they contribute to improved oxidation stability and corrosion protection.^[1]

Physicochemical Properties

Hexyl laurate and its isomer are clear, colorless to pale yellow liquids with a mild odor.^[4] A summary of their key physical and chemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **Hexyl Laurate** and 2-Ethyl**hexyl Laurate**

Property	Hexyl Laurate	2-Ethylhexyl Laurate	Source(s)
Molecular Formula	C18H36O2	C20H40O2	[4]
Molecular Weight	284.48 g/mol	312.53 g/mol	[4][5]
Appearance	Clear, colorless liquid	Colorless to pale yellow liquid	[4][6]
Boiling Point	330 - 334 °C	Approx. 280 °C	[4][6][7]
Melting Point	Not applicable	-30 °C	[2][4]
Density	0.85 g/cm ³	0.87 g/cm ³	[4][6]
Flash Point	158.33 °C	250 °C	[6][8]
Viscosity, Kinematic @ 40°C	5 cSt	-	[9]
Pour Point	-	-27 °C	[9]
Solubility	Insoluble in water; soluble in oil	Soluble in most organic solvents	[2][7]
Biodegradability	Readily biodegradable	Yes	[3][6]

Lubricant Performance and Applications

Hexyl laurate and its isomer are valued in industrial lubrication for their ability to reduce friction and wear, particularly in boundary lubrication regimes. Their ester structure allows them to form adsorbed films on metal surfaces, providing a protective layer that prevents direct metal-to-metal contact.

Metalworking Fluids

In metalworking applications, such as cutting, grinding, and stamping, these esters can be incorporated into fluid formulations to provide excellent lubricity and cooling properties.[1][2] Their addition can lead to improved surface finish of the workpiece, extended tool life, and reduced operational temperatures. The inherent oxidative stability of these esters also contributes to a longer service life of the metalworking fluid.[1]

Industrial Lubricants and Greases

As a base oil or additive, **hexyl laurate** enhances the performance of industrial lubricants and greases.^[1] Its low viscosity and good low-temperature properties make it a suitable component for formulations intended for use in a wide range of operating temperatures.^{[2][7]} Furthermore, its compatibility with other base oils and additives allows for the formulation of high-performance, environmentally friendly lubricants.^[10]

Experimental Protocols

To evaluate the performance of **hexyl laurate** as a lubricant, standardized test methods are employed. Below are detailed protocols for two key experiments: the Four-Ball Wear Test and the High-Frequency Reciprocating Rig (HFRR) Test.

Protocol: Four-Ball Wear Test (based on ASTM D4172)

This test method evaluates the wear-preventive characteristics of a lubricant.

Objective: To determine the wear scar diameter on steel balls lubricated with **hexyl laurate** under specified conditions.

Materials and Equipment:

- Four-Ball Wear Test Machine
- Steel balls (chrome alloy steel, Grade 25)
- **Hexyl laurate** test sample
- Solvent for cleaning (e.g., heptane)
- Microscope with calibrated measurement capability

Procedure:

- Cleaning: Thoroughly clean the four steel balls and the test cup with a suitable solvent and allow them to dry completely.
- Assembly: Place three of the clean steel balls into the test cup and secure them.

- Lubricant Addition: Pour the **hexyl laurate** sample into the test cup, ensuring the balls are fully submerged.
- Fourth Ball Installation: Secure the fourth steel ball in the chuck of the test machine.
- Test Setup: Place the test cup into the machine and apply the specified load (e.g., 40 kgf).
- Test Execution: Start the machine and run the test at a specified speed (e.g., 1200 rpm) and temperature (e.g., 75°C) for a set duration (e.g., 60 minutes).
- Post-Test Analysis:
 - After the test, turn off the machine and remove the test cup.
 - Drain the **hexyl laurate** and carefully remove the three stationary balls.
 - Clean the stationary balls with solvent.
 - Using the microscope, measure the diameter of the wear scars on each of the three stationary balls in two directions (parallel and perpendicular to the direction of sliding).
 - Calculate the average wear scar diameter.

Expected Outcome: A smaller average wear scar diameter indicates better wear protection provided by the **hexyl laurate**.

Protocol: High-Frequency Reciprocating Rig (HFRR) Test (based on ASTM D6079)

This test is used to assess the lubricity of fluids by measuring the friction and wear between a reciprocating ball and a stationary disk.

Objective: To determine the wear scar diameter on a steel disk lubricated with **hexyl laurate** and to monitor the coefficient of friction.

Materials and Equipment:

- High-Frequency Reciprocating Rig (HFRR)

- Steel ball and disk specimens
- **Hexyl laurate** test sample
- Solvent for cleaning (e.g., heptane)
- Microscope with calibrated measurement capability

Procedure:

- Specimen Cleaning: Clean the steel ball and disk with a suitable solvent and allow them to dry.
- Specimen Installation: Mount the disk in the test reservoir and the ball in the vibrator arm holder.
- Lubricant Addition: Add a specified volume of the **hexyl laurate** sample (e.g., 2 mL) to the test reservoir, ensuring the disk is covered.
- Test Parameters: Set the test parameters:
 - Load: 200 g
 - Stroke Length: 1 mm
 - Frequency: 50 Hz
 - Temperature: 60°C
 - Duration: 75 minutes
- Test Execution: Start the test. The machine will reciprocate the ball against the disk under the specified conditions. The friction force is continuously monitored.
- Post-Test Analysis:
 - At the end of the test, remove the ball and disk.
 - Clean the specimens with solvent.

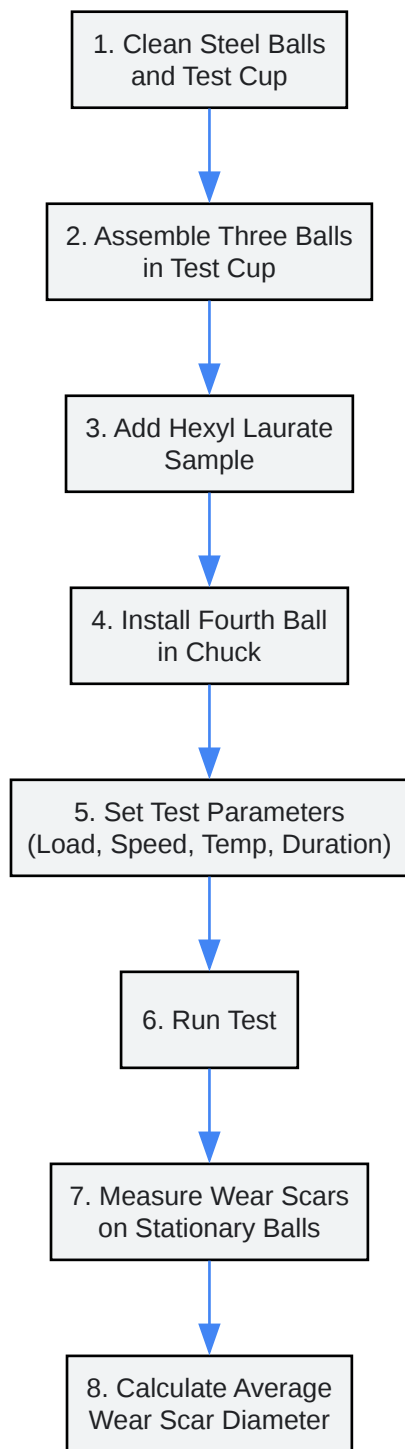
- Using the microscope, measure the major and minor axes of the wear scar on the ball.
- Calculate the average wear scar diameter.

Expected Outcome: A lower wear scar diameter and a lower coefficient of friction indicate superior lubricating properties of the **hexyl laurate**.

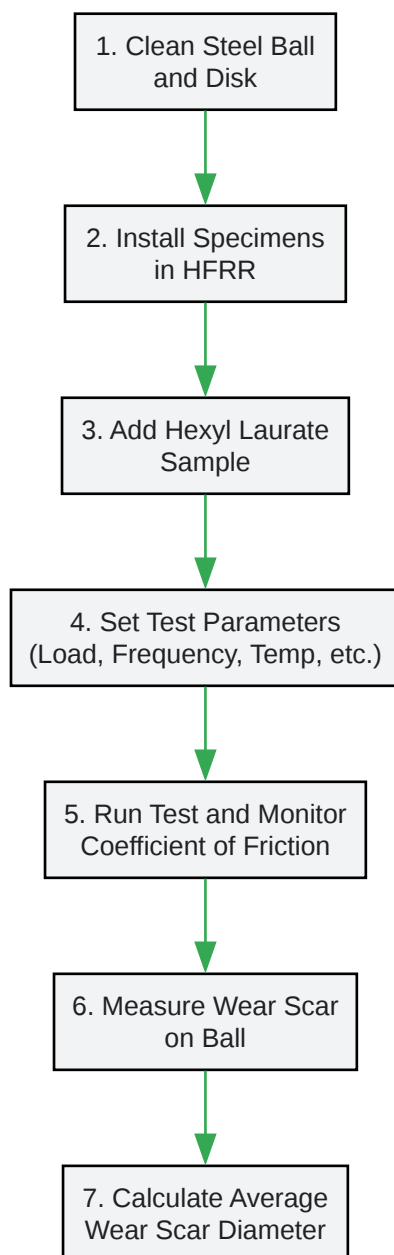
Visualizations

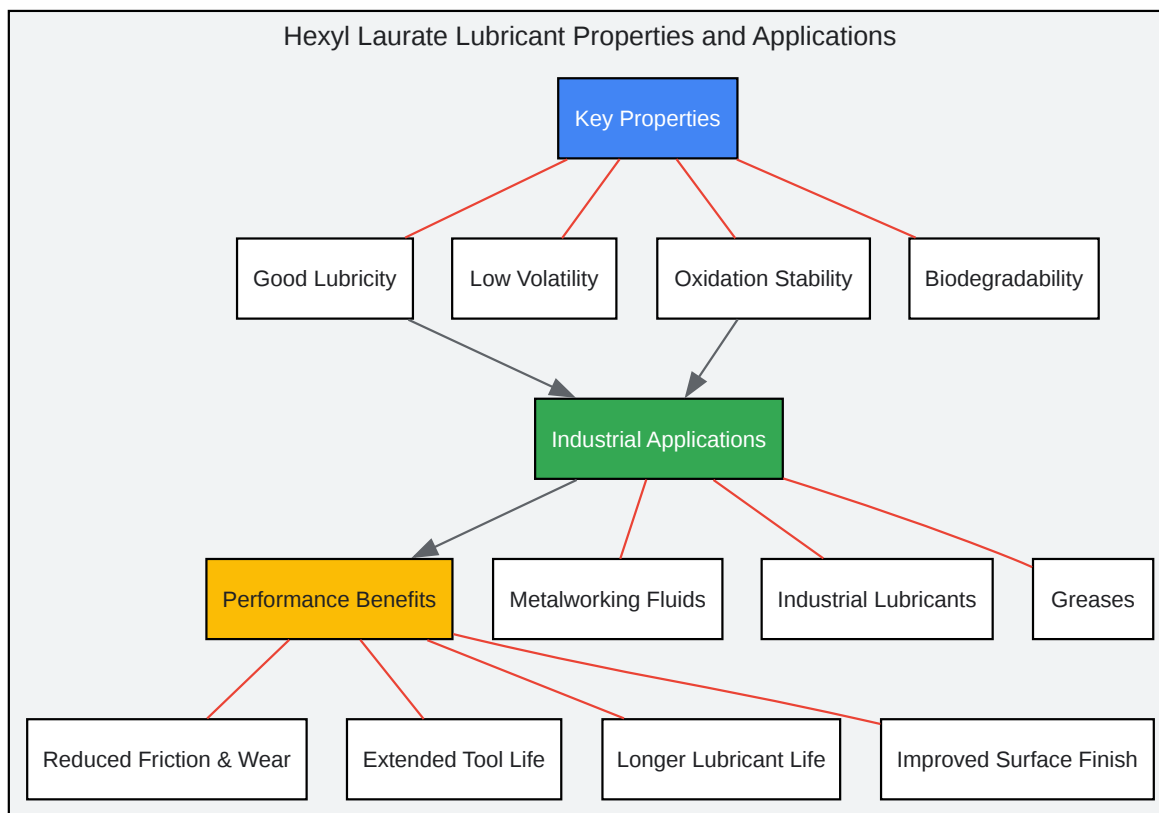
To aid in the understanding of the experimental processes, the following diagrams illustrate the workflows.

Four-Ball Wear Test Workflow (ASTM D4172)



HFRR Test Workflow (ASTM D6079)





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